

Unable to Identify Chemical Compound for CAS 85720-97-4

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Compound of Interest

Compound Name:	5-[[4-(Phenylazo)phenyl]azo]salicylaldehyde
CAS No.:	85720-97-4
Cat. No.:	B12661920

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Initial investigations to profile the chemical properties, applications, and research protocols for the substance assigned CAS number 85720-97-4 have concluded that this identifier does not correspond to a recognized chemical compound in publicly available scientific and chemical databases.

Extensive searches for this CAS (Chemical Abstracts Service) number have failed to yield any relevant data regarding a chemical substance. Instead, the identifier "85720-97-4" consistently appears in listings and catalogs for automotive components, specifically related to power window motors for various Toyota vehicle models.^{[1][2][3][4][5][6]}

A CAS Registry Number® is a unique numerical identifier assigned to a single, specific chemical substance. The lack of any chemical information associated with 85720-97-4 in scientific literature, chemical supplier catalogs, or regulatory databases indicates that the number provided is likely incorrect or has been misattributed.

Conclusion for Researchers, Scientists, and Drug Development Professionals:

It is critical to ensure the accuracy of chemical identifiers such as CAS numbers to guarantee the integrity of research and development activities. Based on the available information, CAS number 85720-97-4 is not a valid identifier for a chemical compound.

Professionals seeking information on a specific chemical are strongly advised to:

- Verify the CAS number from a primary, authoritative source.
- Cross-reference the number with the chemical name and structure in a reputable database such as PubChem, CAS Common Chemistry, or others.[7][8][9]

Without a valid CAS number, it is not possible to provide the requested in-depth technical guide on chemical properties, experimental protocols, or potential applications in drug development. Further action is contingent on receiving a corrected and valid CAS number for a chemical substance.

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Sources

- 1. 96 97 98 TOYOTA 4RUNNER LEFT REAR WINDOW MOTOR OEM 85720-35080 | eBay [ebay.com]
- 2. 96 97 00 99 98 Toyota Rav4 oem right rear power window motor 85720-42020 | eBay [ebay.com]
- 3. 1997 - 1998 Lexus Front Left Side Power Window Regulator Motor 85720-33080 OEM | eBay [ebay.com]
- 4. 1996 - 2000 Toyota Rav4 Power Window Door Motor Door Passenger Side Rh Oem | eBay [ebay.com]
- 5. 97 98 99 TOYOTA 4RUNNER - DRIVER'S DOOR WINDOW MOTOR / REGULATOR 85720-35050 | eBay [ebay.com]
- 6. 85720-60120 GENUINE OEM MOTOR ASSY, POWER WINDOW REGULATOR, REAR RH 8572060120 | eBay [ebay.com]

- [7. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [8. Diisopropanolamine | C6H15NO2 | CID 8086 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. Diisopropanolamine \(CAS 110-97-4\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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